

# (S)-Butyl 2-hydroxybutanoate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Butyl 2-hydroxybutanoate

Cat. No.: B137078

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## An In-Depth Technical Guide to (S)-Butyl 2-hydroxybutanoate

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical intermediates is paramount. **(S)-Butyl 2-hydroxybutanoate** is an optically active compound recognized for its role as a valuable building block in the synthesis of pharmaceuticals and pesticides.<sup>[1]</sup> This guide provides a technical overview of its core molecular data and a detailed experimental protocol for its synthesis.

## Core Molecular Data

A clear summary of the fundamental molecular properties of **(S)-Butyl 2-hydroxybutanoate** is presented below.

Property	Value	Citations
Molecular Formula	C8H16O3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	160.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	132513-51-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	butyl (2S)-2-hydroxybutanoate	<a href="#">[4]</a>
SMILES	CCCCOC(=O)--INVALID-LINK- -O	<a href="#">[4]</a>

## Synthesis of (S)-Butyl 2-hydroxybutanoate

The following section details an experimental protocol for the synthesis of **(S)-Butyl 2-hydroxybutanoate**, adapted from documented laboratory procedures.[\[2\]](#)

### Experimental Protocol

Objective: To synthesize **(S)-Butyl 2-hydroxybutanoate** via the reaction of n-butyl (S)-(-)-2,3-epoxypropionate with a suitable catalyst in an anhydrous solvent.

Materials:

- n-butyl (S)-(-)-2,3-epoxypropionate (200 mg)
- Anhydrous diethyl ether
- Copper (I) iodide (CuI) catalyst

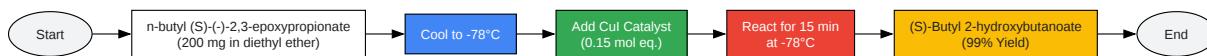
Procedure:

- In a reaction vessel, dissolve 200 mg of n-butyl (S)-(-)-2,3-epoxypropionate in anhydrous diethyl ether.
- Cool the reaction mixture to -78°C.
- Add 0.15 molar equivalents of the copper (I) iodide catalyst to the mixture.
- Maintain the reaction at -78°C for 15 minutes.
- Upon completion, the target product, **(S)-Butyl 2-hydroxybutanoate**, is obtained.

Note: The highest yield (99%) was achieved under these specific conditions.[\[2\]](#) Using an excessive amount of catalyst or no catalyst at all resulted in a more complex product mixture and a significantly lower or no yield of the desired product.[\[2\]](#)

### Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **(S)-Butyl 2-hydroxybutanoate**.



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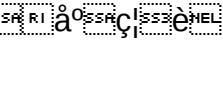
Synthesis workflow for **(S)-Butyl 2-hydroxybutanoate**.

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